

Comparative Toxicity of Barium Compounds: A Guide for Researchers

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Compound of Interest

Compound Name: *Barium monoxide*

Cat. No.: *B8528367*

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This guide provides a comparative overview of the toxicity of various barium compounds, with a focus on experimental data relevant to researchers, scientists, and drug development professionals. The information is presented to facilitate an objective comparison of the toxic profiles of these compounds.

Quantitative Toxicity Data

The acute toxicity of barium compounds is largely dependent on their solubility in water and acidic solutions, which determines the bioavailability of the toxic barium ion (Ba^{2+}). Soluble salts such as barium chloride and barium carbonate (which becomes soluble in gastric acid) are significantly more toxic than their insoluble counterparts like barium sulfate.^{[1][2]}

The following table summarizes the median lethal dose (LD50) values for several barium compounds from studies conducted in rats and mice.

| Barium Compound | Test Species | Route of Administration | LD50 (mg/kg) | Reference |
|------------------|--------------|-------------------------|-------------------|---------------------|
| Barium Chloride | Rat | Oral (gavage) | 132 - 277 | [1] |
| Barium Carbonate | Rat | Oral (gavage) | 418 | |
| Barium Fluoride | Rat | Oral | 250 | |
| Barium Chloride | Mouse | Drinking Water | ~450 (in 90 days) | [1] |

Experimental Protocols

Detailed methodologies for key toxicological studies are provided below to allow for replication and critical evaluation of the findings.

NTP Technical Report 432: Barium Chloride Dihydrate in Drinking Water

This study investigated the toxicity and carcinogenicity of barium chloride dihydrate in F344/N rats and B6C3F1 mice.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

- Test Substance: Barium chloride dihydrate (99% pure).
- Animals: F344/N rats and B6C3F1 mice, 60 males and 60 females per group.
- Administration: Barium chloride dihydrate was administered in the drinking water at concentrations of 0, 500, 1,250, or 2,500 ppm for 2 years.[\[5\]](#)[\[6\]](#)
- Dosage Calculation: Average daily doses were calculated based on water consumption and body weights. For male rats, this corresponded to 15, 30, or 60 mg barium/kg body weight, and for female rats, 15, 45, or 75 mg barium/kg body weight. For male mice, the doses were 30, 75, or 160 mg barium/kg body weight, and for female mice, 40, 90, or 200 mg barium/kg body weight.[\[5\]](#)[\[6\]](#)

- Observations: Animals were observed twice daily for mortality and morbidity. Body weights and water consumption were recorded weekly for the first 13 weeks and then monthly. At 15 months, blood was collected for hematology and clinical chemistry. A complete necropsy and histopathological examination of major tissues and organs were performed at the end of the study.^[6]

Borzelleca et al. (1988): Short-Term Oral Toxicity of Barium Chloride

This study evaluated the acute and short-term oral toxicity of barium chloride in Sprague-Dawley rats.^{[1][7][8]}

- Test Substance: Barium chloride.
- Animals: Male and female Sprague-Dawley rats.
- Administration: For the acute study, a single dose was administered by oral gavage. For the 10-day study, daily doses were administered by oral gavage.
- Dosage: In the single-dose study, 15 out of 20 animals died after receiving 198 mg barium/kg. In the 10-day study, a non-significant increase in mortality was observed at the same dose.^[7]
- Observations: Included monitoring for mortality, clinical signs of toxicity, body weight changes, and gross and microscopic pathology.

Tarasenko et al. (1977): Inhalation Toxicity of Barium Carbonate

This study investigated the effects of inhaled barium carbonate dust on rats. It is important to note that multiple sources have cited this study as being poorly reported, which limits the detailed reproduction of the methodology.^{[2][7][9]}

- Test Substance: Barium carbonate dust.
- Animals: Rats.

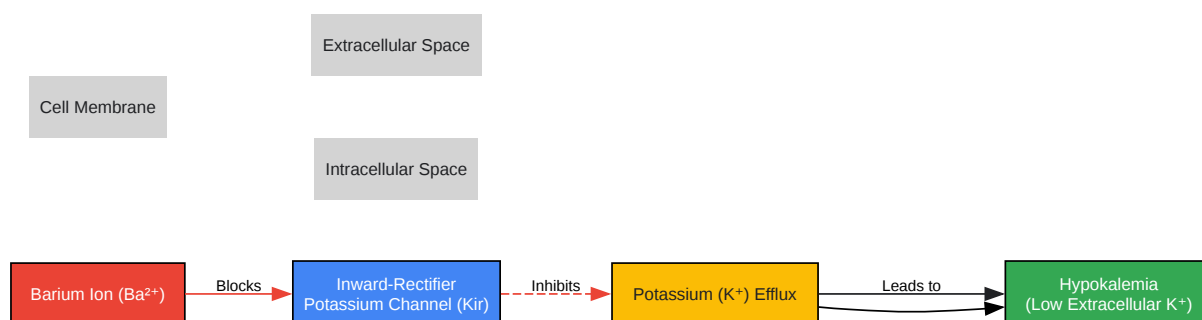
- Administration: Inhalation exposure for 4 hours/day, 6 days/week for 4 months.
- Dosage: Rats were exposed to 3.6 mg/m³ of barium carbonate dust.[2]
- Reported Effects: The study reported a 21% decrease in body weight gain and altered hematological parameters.[2]

Signaling Pathways and Mechanisms of Toxicity

The primary mechanism of barium toxicity involves its interaction with potassium and calcium channels, leading to significant physiological disturbances.

Interaction with Potassium Channels and Induction of Hypokalemia

Barium ions are potent blockers of inward-rectifier potassium channels (Kir). This blockade inhibits the efflux of potassium from cells, leading to a shift of potassium from the extracellular space to the intracellular space, resulting in profound hypokalemia. This is a key event in barium poisoning and is responsible for many of the clinical manifestations.

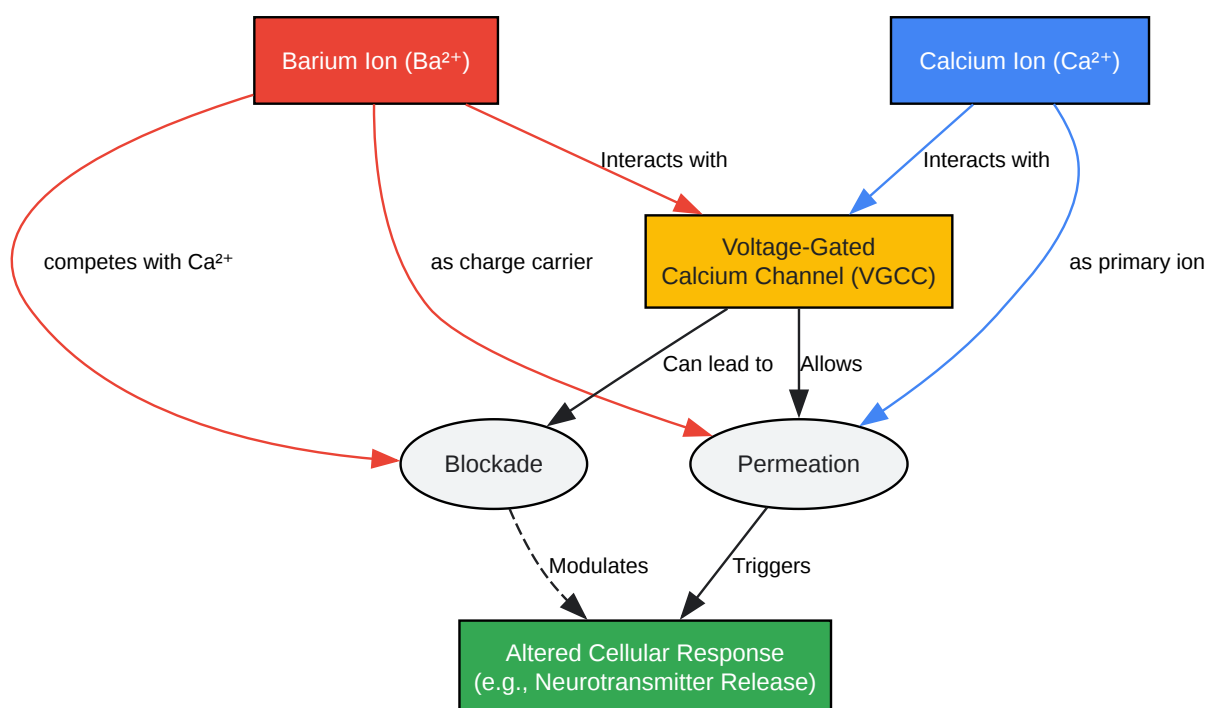


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Caption: Barium ion blocking the inward-rectifier potassium channel, leading to hypokalemia.

Interaction with Voltage-Gated Calcium Channels

Barium ions can also interact with voltage-gated calcium channels (VGCCs). Barium can permeate these channels, acting as a charge carrier. However, it can also act as a blocker, competing with calcium ions for entry into the cell.[10] The interaction is complex, with barium sometimes potentiating channel opening at certain concentrations and voltages.[11]

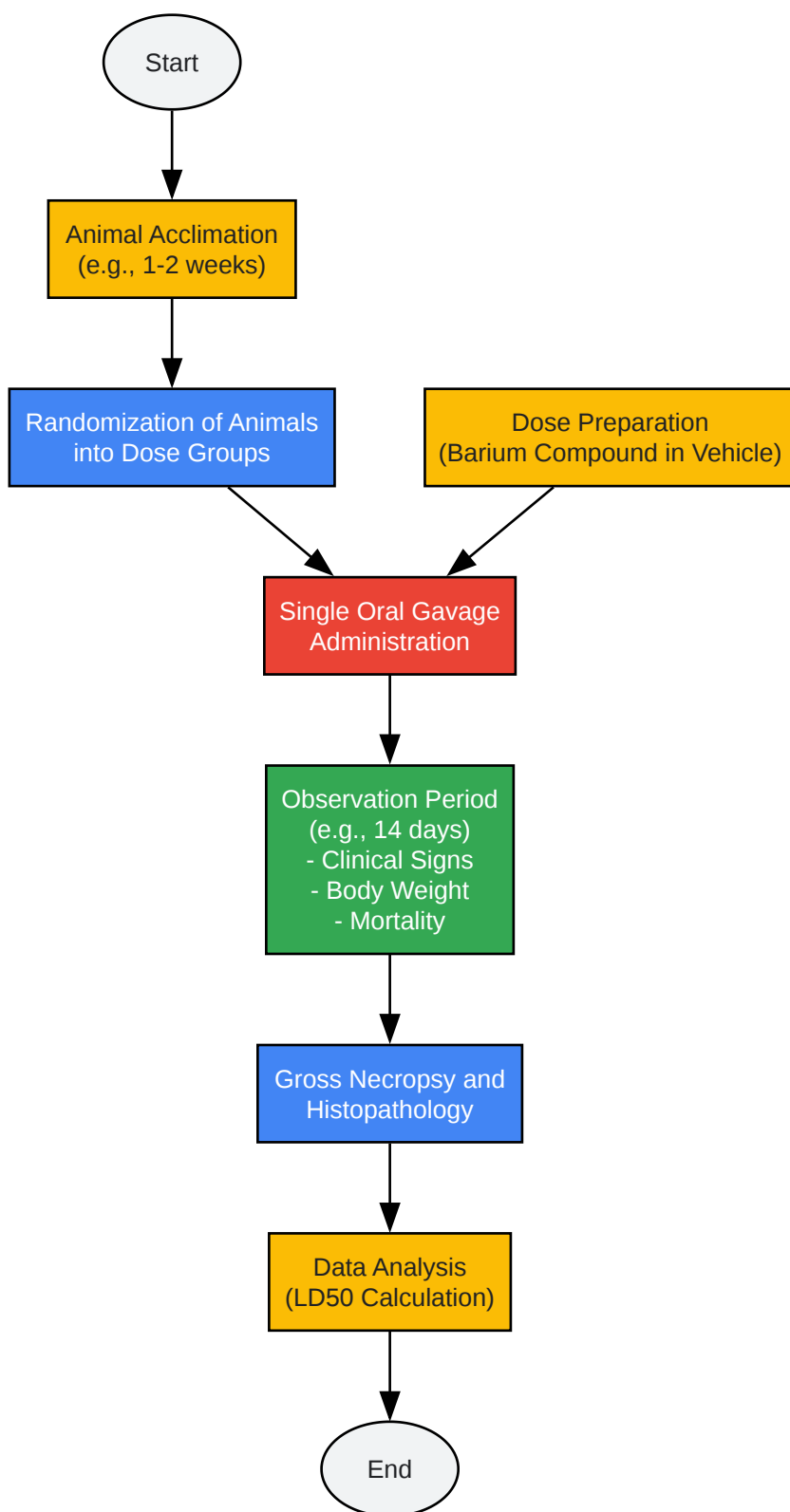


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Caption: Dual interaction of barium ions with voltage-gated calcium channels.

Experimental Workflow for Acute Oral Toxicity Study

The following diagram illustrates a typical workflow for an acute oral toxicity study, such as those conducted to determine LD50 values.



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Caption: Generalized workflow for an acute oral toxicity study.

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References

- 1. atsdr.cdc.gov [atsdr.cdc.gov]
- 2. HEALTH EFFECTS - Toxicological Profile for Barium and Barium Compounds - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 3. atsdr.cdc.gov [atsdr.cdc.gov]
- 4. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 5. Abstract for TR-432 [ntp.niehs.nih.gov]
- 6. cdn.who.int [cdn.who.int]
- 7. atsdr.cdc.gov [atsdr.cdc.gov]
- 8. ncbi.nlm.nih.gov [ncbi.nlm.nih.gov]
- 9. govinfo.gov [govinfo.gov]
- 10. Barium ions enter chromaffin cells via voltage-dependent calcium channels and induce secretion by a mechanism independent of calcium - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. Extracellular Ba²⁺ and voltage interact to gate Ca²⁺ channels at the plasma membrane of stomatal guard cells - PubMed [pubmed.ncbi.nlm.nih.gov]
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